

Sardomozide dihydrochloride storage stability desiccated

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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Storage & Handling Specifications

The table below summarizes the key storage and handling information for **Sardomozide dihydrochloride** from chemical vendors.

Property	Specification	Citation
Recommended Storage	-20°C, sealed, away from moisture	[1] [2]
Physical Form	White to off-white or beige powder	[1] [2]
Solubility (DMSO)	10 mg/mL (32.98 mM), requires warming to 60°C	[1]
Solubility (Water)	3.85 mg/mL (12.70 mM), requires warming to 60°C	[1]
Purity	≥ 98% (HPLC)	[2]

Experimental Troubleshooting Guide

This guide addresses common issues you might encounter when working with **Sardomozide dihydrochloride**.

Problem 1: Compound Degradation or Poor Solution Stability

- **Potential Cause:** Exposure to moisture, unfavorable pH in aqueous solutions, or extended storage at room temperature.
- **Solution:**
 - **Storage:** Always store the powder at **-20°C in a tightly sealed, desiccated environment**. For long-term stock solutions, aliquot and store at **-80°C** to minimize freeze-thaw cycles [1].
 - **Handling:** Bring the vial to room temperature before opening to prevent condensation and moisture absorption.
 - **Solution Prep:** Use freshly prepared solutions. While specific stability studies are unavailable, the recommendation is to use the solution immediately.

Problem 2: Low Solubility or Precipitation

- **Potential Cause:** The compound has limited solubility in aqueous buffers and requires specific handling.
- **Solution:**
 - **Reconstitution:** Follow the vendor-recommended protocol:
 - Use DMSO to create a concentrated stock solution (e.g., 10-60 mg/mL).
 - Warm the vial gently to **60°C** and use brief sonication to aid dissolution [1] [3].
 - **Further Dilution:** For cell culture assays, dilute the concentrated DMSO stock into your aqueous buffer or medium. Note that the final solubility upon dilution will depend on the buffer composition and the final DMSO concentration.

Frequently Asked Questions (FAQs)

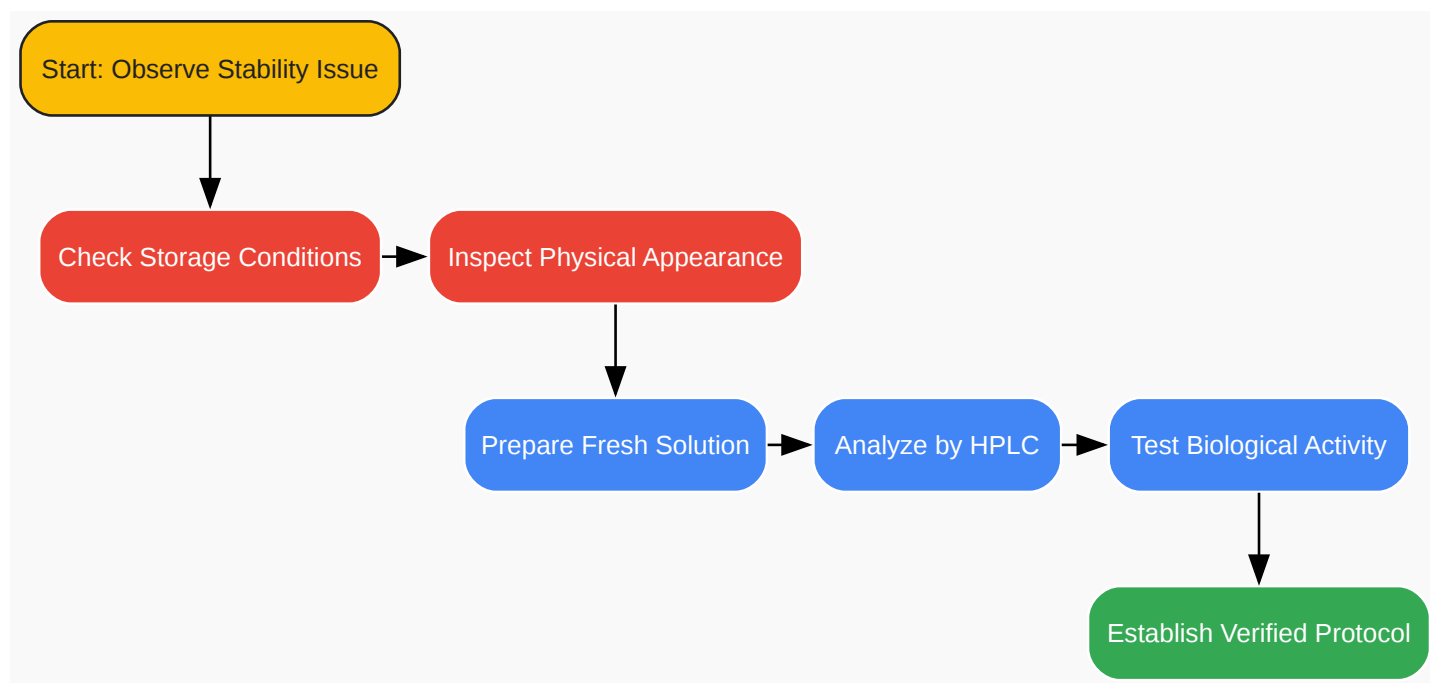
Q1: What is the mechanism of action of Sardomozide dihydrochloride? A1: It is a potent and selective inhibitor of **S-adenosylmethionine decarboxylase (SAMDC)**, a key enzyme in the polyamine biosynthesis pathway, with an IC₅₀ of 5 nM [1] [2] [3].

Q2: Can I store aqueous or DMSO stock solutions of Sardomozide at 4°C or -20°C? A2: Based on general handling instructions for labile compounds, it is recommended to prepare fresh solutions for each experiment. If storage is necessary, **aliquoting and storing at -20°C for short-term (e.g., one month) or -80°C for longer-term is advised** to maintain stability [1].

Q3: The powder has discolored. Is it still usable? A3: Fresh **Sardomozide dihydrochloride** is described as a white to off-white powder. Discoloration (e.g., turning brown) may indicate degradation. It is recommended to **discard discolored material** and use a new batch for critical experiments.

Stability Assessment Workflow

To systematically evaluate the stability of **Sardomozide dihydrochloride** in your lab, you can adapt the following workflow. The diagram outlines the key steps from problem identification to solution.



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Key Experimental Notes

- **Desiccation is Critical:** The consistent vendor instruction to store the compound "**sealed, away from moisture**" strongly implies that it is hygroscopic (absorbs moisture from the air). This can lead to hydrolysis, clumping, and accelerated degradation [1] [2].
- **Validate Stability for Your Assay:** For critical, long-duration experiments, it is highly recommended to establish an in-house stability-indicating method. Coinciding with the workflow, **HPLC analysis** is the standard technique to confirm the purity and stability of your stock material and solutions over time.

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References

1. Sardomozide dihydrochloride (Synonyms: CGP 48664A) [medchemexpress.com]
2. CGP 48664 dihydrochloride ≥98% (HPLC) [sigmaaldrich.com]
3. Sardomozide dihydrochloride | Mechanism | Concentration [selleckchem.com]

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